

IWP-12 as a Porcupine Inhibitor: A Technical Guide

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Compound of Interest

Compound Name: IWP-12

Cat. No.: B15541892

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **IWP-12**, a potent small molecule inhibitor of Porcupine (PORCN), a key enzyme in the Wnt signaling pathway. This document details the mechanism of action of **IWP-12**, presents quantitative data on its activity, outlines detailed experimental protocols for its characterization, and provides visualizations of the relevant biological pathways and experimental workflows.

Introduction to Wnt Signaling and the Role of Porcupine

The Wnt signaling pathway is a crucial and evolutionarily conserved pathway that governs numerous aspects of embryonic development, tissue homeostasis, and stem cell regulation. Aberrant Wnt signaling is implicated in a variety of diseases, including cancer. The secretion and subsequent activity of Wnt ligands, a family of secreted glycoproteins, are tightly regulated. A critical step in this process is the post-translational modification of Wnt proteins by the enzyme Porcupine (PORCN).

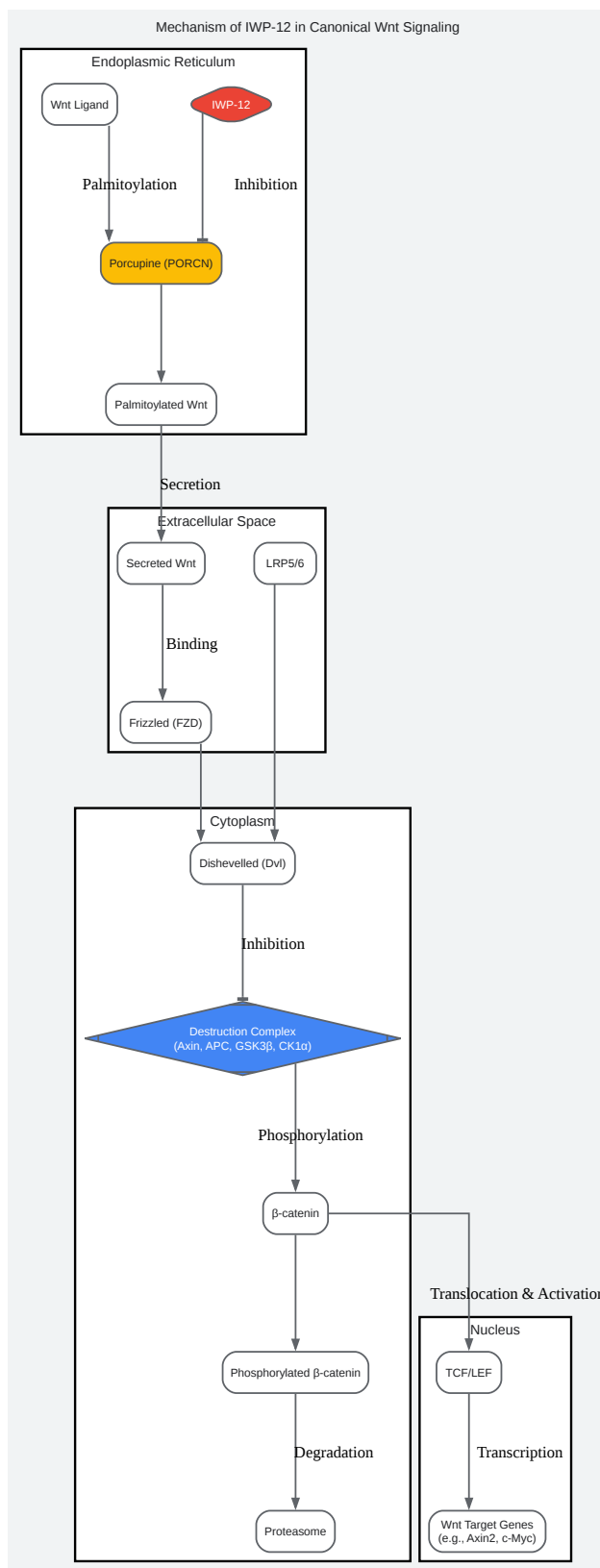
Porcupine is a membrane-bound O-acyltransferase residing in the endoplasmic reticulum. It catalyzes the palmitoylation of a conserved serine residue on Wnt ligands. This lipid modification is indispensable for the proper folding, secretion, and binding of Wnt proteins to their Frizzled (FZD) receptors on target cells, and thus for the activation of downstream signaling cascades. By targeting PORCN, it is possible to effectively block the secretion of all Wnt ligands, thereby inhibiting Wnt signaling in a comprehensive manner.

IWP-12: A Potent Inhibitor of Porcupine

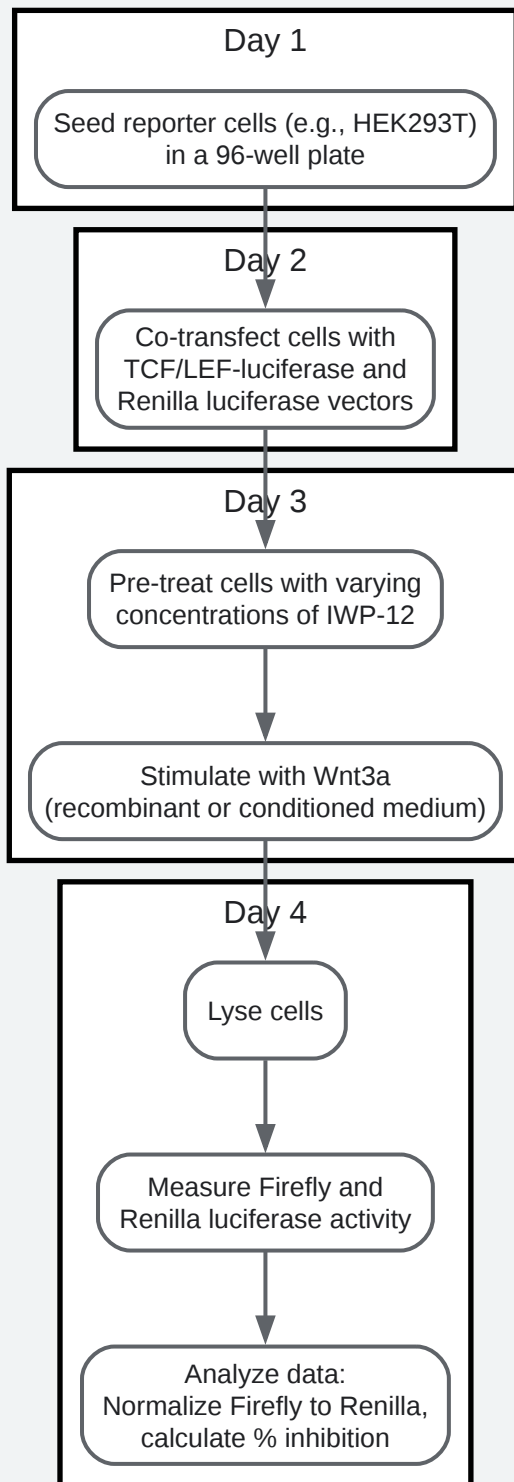
IWP-12 is a member of the "Inhibitor of Wnt Production" (IWP) class of small molecules. It acts as a highly potent and specific inhibitor of PORCN. By binding to PORCN, **IWP-12** prevents the palmitoylation of Wnt proteins, leading to their retention in the endoplasmic reticulum and a subsequent blockade of their secretion. This ultimately results in the inhibition of both canonical (β -catenin-dependent) and non-canonical (β -catenin-independent) Wnt signaling pathways.

Mechanism of Action

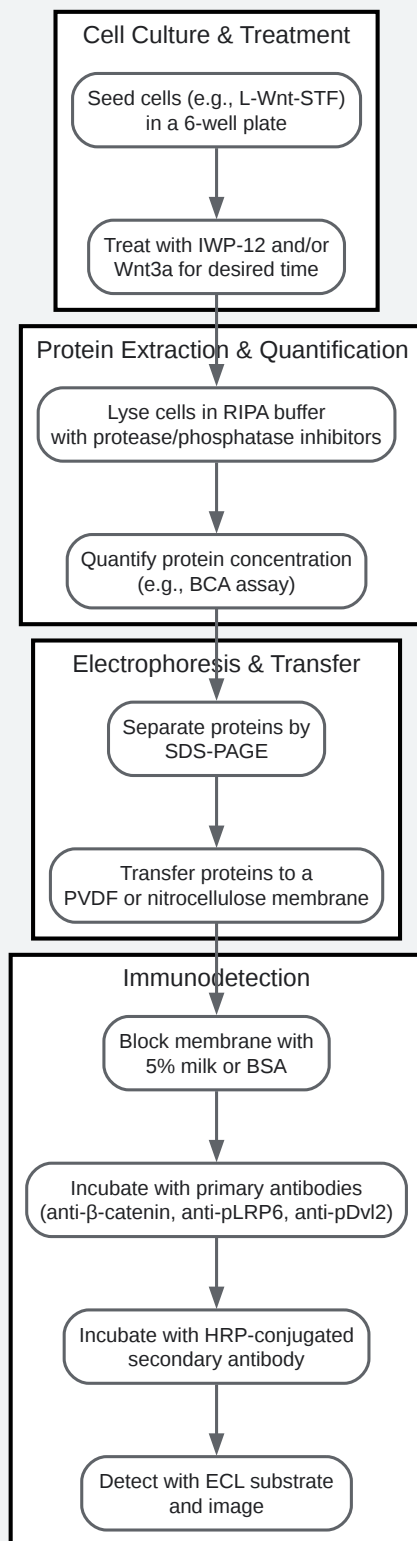
The inhibitory action of **IWP-12** on Porcupine effectively halts the Wnt signaling cascade at its origin. In the canonical Wnt pathway, the absence of secreted Wnt ligands prevents the formation of the Wnt-FZD-LRP5/6 receptor complex. This leads to the stabilization of the β -catenin destruction complex (comprising Axin, APC, GSK3 β , and CK1 α), which promotes the phosphorylation and subsequent proteasomal degradation of β -catenin. As a result, β -catenin does not accumulate in the cytoplasm and cannot translocate to the nucleus to activate TCF/LEF-mediated transcription of Wnt target genes.



TCF/LEF Luciferase Reporter Assay Workflow



Western Blotting Workflow for Wnt Pathway Proteins

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